

Application Notes and Protocols: Catalytic Hydroboration of Enones using 9-BBN

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Compound of Interest

Compound Name: 9-Borabicyclo[3.3.1]nonane dimer

CAS No.: 146681-70-1

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This document provides detailed application notes and protocols for the catalytic hydroboration of α,β -unsaturated ketones (enones) utilizing 9-borabicyclo[3.3.1]nonane (9-BBN) as a catalyst. This method offers a chemoselective approach for the 1,4-reduction of enones to the corresponding saturated ketones, a crucial transformation in the synthesis of natural products and pharmaceuticals.

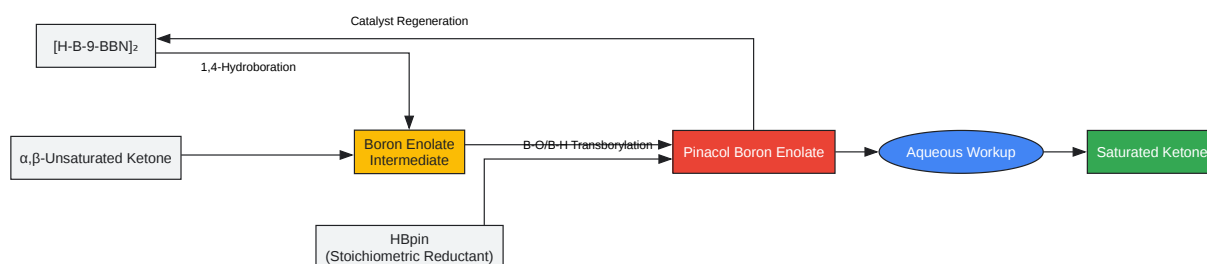
Introduction

The reduction of enones is a fundamental reaction in organic synthesis. While stoichiometric organoborane reductants are well-established, recent advancements have enabled their use in catalytic amounts. This protocol focuses on a borane-catalyzed system where the 9-BBN dimer, $[\text{H-B-9-BBN}]_2$, acts as the catalyst for the hydroboration of the enone's carbon-carbon double bond.^{[1][2]} The catalytic cycle is sustained by a B-O/B-H transborylation reaction with a stoichiometric borane source, such as 4,4,5,5-tetramethyl-1,3,2-dioxaborolane (HBpin).^{[1][2]} This approach provides high chemoselectivity, tolerating various functional groups and avoiding

the need for protecting groups.[1] It presents a sustainable alternative to transition-metal catalysis for the efficient synthesis of saturated ketones.[1]

Reaction Mechanism

The catalytic cycle begins with the 1,4-hydroboration of the enone by the 9-BBN catalyst, forming a boron enolate intermediate. This intermediate then undergoes a B-O/B-H transborylation with HBpin. This key step regenerates the active 9-BBN catalyst, allowing it to re-enter the catalytic cycle, and produces a boron enolate derived from HBpin, which upon workup yields the saturated ketone.[1][2] Isotopic labeling and single-turnover experiments have supported this proposed mechanism.[1][2]



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Caption: Proposed mechanism for the 9-BBN-catalyzed hydroboration of enones.

Quantitative Data Summary

The following table summarizes the yields of saturated ketones from various enone substrates using the optimized reaction protocol.

Entry	Substrate (Enone)	Product (Saturated Ketone)	Yield (%)
1	Chalcone	1,3-Diphenylpropan-1-one	95
2	4'-Methylchalcone	1-(p-tolyl)-3-phenylpropan-1-one	96
3	4-Methylchalcone	3-(p-tolyl)-1-phenylpropan-1-one	94
4	4-Methoxychalcone	3-(4-methoxyphenyl)-1-phenylpropan-1-one	93
5	4-Chlorochalcone	3-(4-chlorophenyl)-1-phenylpropan-1-one	91
6	(E)-4-Phenylbut-3-en-2-one	4-Phenylbutan-2-one	88
7	(E)-1,3-Diphenylprop-2-en-1-one	1,3-Diphenylpropan-1-one	95

Data sourced from Nicholson, K., Langer, T., & Thomas, S. P. (2021). Borane-Catalyzed, Chemoselective Reduction and Hydrofunctionalization of Enones Enabled by B–O Transborylation. *Organic Letters*, 23(7), 2498–2504.

Experimental Protocols

This section provides a detailed protocol for the catalytic hydroboration of enones using 9-BBN.

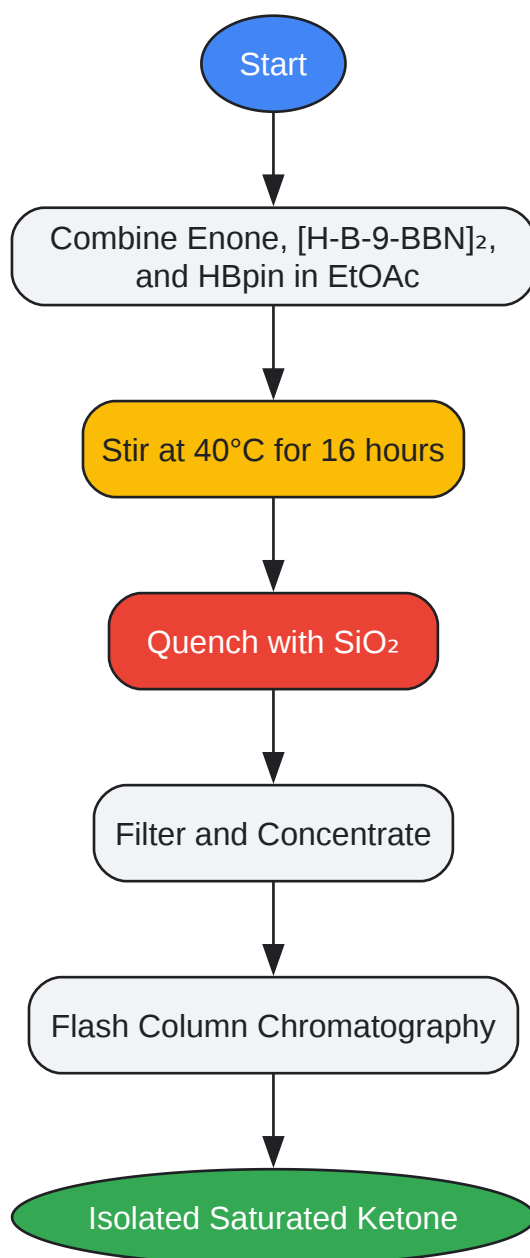
General Procedure

- To an oven-dried vial equipped with a magnetic stir bar, add the α,β -unsaturated ketone (1.00 equivalent).
- Add the **9-borabicyclo[3.3.1]nonane dimer** [H-B-9-BBN]₂ (0.04 equivalents) and 4,4,5,5-tetramethyl-1,3,2-dioxaborolane (HBpin) (1.20 equivalents).^[1]

- Add ethyl acetate (EtOAc) to achieve a concentration of 0.5 M with respect to the enone.[1]
- Seal the vial and place it in a preheated block at 40 °C.
- Stir the reaction mixture for 16 hours.[1]
- After 16 hours, remove the vial from the heat and allow it to cool to room temperature.
- Quench the reaction by adding silica gel (approximately 0.25 g per mmol of the starting enone).[1]
- Stir the mixture until effervescence ceases.
- Filter the mixture and concentrate the filtrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to afford the desired saturated ketone.[1]

Experimental Workflow Diagram

The following diagram illustrates the general workflow for the catalytic hydroboration of enones.



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Caption: General experimental workflow for the hydroboration of enones.

Safety Precautions

- 9-BBN and HBpin are flammable and moisture-sensitive reagents. Handle them under an inert atmosphere (e.g., nitrogen or argon).

- Use appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Perform all operations in a well-ventilated fume hood.
- Ethyl acetate is a flammable solvent. Avoid open flames and sparks.

Conclusion

The use of catalytic 9-BBN for the hydroboration of enones is a highly effective and chemoselective method for the synthesis of saturated ketones. The protocol is operationally simple and utilizes a sustainable, metal-free catalyst system, making it a valuable tool for organic synthesis in both academic and industrial settings.

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References

- [1. Borane-Catalyzed, Chemoselective Reduction and Hydrofunctionalization of Enones Enabled by B-O Transborylation \[organic-chemistry.org\]](#)
- [2. research.ed.ac.uk \[research.ed.ac.uk\]](#)
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